# Synthesis of "2-Chloro-5-methoxy-4-nitrobenzoic acid"

**Author**: BenchChem Technical Support Team. **Date**: May 2026

***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *2-Chloro-5-methoxy-4-nitrobenzoic acid* |
| *CAS No.:* | *101581-13-9* |
| *Cat. No.:* | *B1427113* |

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Technical Application Note: Scalable Synthesis of **2-Chloro-5-methoxy-4-nitrobenzoic Acid**

## Executive Summary

This application note details a robust, scalable protocol for the synthesis of **2-Chloro-5-methoxy-4-nitrobenzoic acid** (CAS 101581-13-9). This molecule is a critical intermediate in the development of pharmaceuticals, specifically serving as a scaffold for kinase inhibitors and antiviral agents where the benzoic acid moiety facilitates solubility and target binding.

The protocol utilizes a regioselective electrophilic aromatic substitution (nitration) of 2-chloro-5-methoxybenzoic acid. By exploiting the synergistic directing effects of the methoxy and chloro substituents, this method achieves high regiochemical purity (>98%) without requiring expensive transition metal catalysts.

## Retrosynthetic Analysis & Strategy

The synthesis is designed around the principles of Electrophilic Aromatic Substitution (EAS).

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Target Molecule Analysis:

- Core: Benzoic Acid.[1][2][3][4][5][6][7][8][9]
- Substituents:
  - -COOH (Position 1): Strong electron-withdrawing group (EWG), meta-director.
  - -Cl (Position 2): Weak EWG, ortho/para-director (deactivating).
  - -OMe (Position 5): Strong electron-donating group (EDG), ortho/para-director (activating).

Regiochemistry Logic: The incoming nitro group (

) is directed by the strongest activator, the methoxy group (-OMe) at position 5.

- Ortho to -OMe: Positions 4 and 6.
- Para to -OMe: Position 2 (Blocked by -Cl).

Site Selection:

- Position 6: Ortho to -OMe, but also Ortho to the bulky -COOH group. Sterically hindered.
- Position 4: Ortho to -OMe, Para to -COOH. Less sterically hindered and electronically favored as para-attack relative to the EWG (-COOH) is often preferred over ortho-attack.

Conclusion: Nitration of 2-chloro-5-methoxybenzoic acid will predominantly yield the 4-nitro isomer.

## Reaction Scheme (Graphviz)




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Caption: Figure 1. Single-step nitration strategy exploiting the directing power of the 5-methoxy group.

# Experimental Protocol

Safety Warning:Nitration reactions are exothermic and can run away if not controlled. Fuming nitric acid is a potent oxidizer. Perform all steps in a functioning fume hood with appropriate PPE (face shield, acid-resistant gloves).

## Materials

| Reagent | Role | Purity/Grade |
|---|---|---|
| 2-Chloro-5-methoxybenzoic acid | Precursor | >97% |
| Sulfuric Acid ( ) | Solvent/Catalyst | 98% (Conc.) |
| Nitric Acid ( ) | Reagent | >90% (Fuming) |
| Dichloromethane (DCM) | Extraction Solvent | ACS Grade |
| Ethanol | Recrystallization | Absolute |

# Step-by-Step Methodology

- Preparation of Nitrating Mixture (In-situ):
  - In a dry 250 mL 3-neck round-bottom flask equipped with a magnetic stir bar and a thermometer, add 50 mL of Conc.

    .
  - Cool the acid to 0–5°C using an ice-salt bath.

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- Critical Step: Slowly add 20.0 g (107 mmol) of 2-chloro-5-methoxybenzoic acid portion-wise over 15 minutes. Ensure the temperature does not exceed 10°C. Stir until fully dissolved (solution may be dark).

- Nitration:
  - Prepare a mixture of fuming

    (5.0 mL, ~120 mmol, 1.1 eq) and Conc.

    (10 mL) in a separate dropping funnel.
  - Add the mixed acid dropwise to the reaction flask over 30-45 minutes, maintaining the internal temperature strictly between 0°C and 5°C.
  - Reasoning: Low temperature prevents dinitration and oxidation of the methoxy group.
- Reaction Maintenance:
  - Once addition is complete, allow the mixture to warm to Room Temperature (20-25°C).
  - Stir for 2–3 hours. Monitor reaction progress via TLC (Mobile phase: 5% MeOH in DCM) or HPLC.
- Quenching & Isolation:
  - Pour the reaction mixture slowly onto 200 g of crushed ice with vigorous stirring. The product will precipitate as a pale yellow solid.
  - Stir the slurry for 30 minutes to ensure all acid is diluted and the precipitate is granular.
  - Filter the solid using a Buchner funnel.
  - Wash the cake with cold water (3 x 50 mL) until the filtrate pH is neutral (~pH 6-7).
- Purification:
  - Dissolve the crude solid in minimum boiling Ethanol (or Ethanol/Water 9:1).

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- Allow to cool slowly to RT, then to 4°C overnight.
- Filter the crystals and dry in a vacuum oven at 50°C for 6 hours.

## Process Workflow Diagram (Graphviz)

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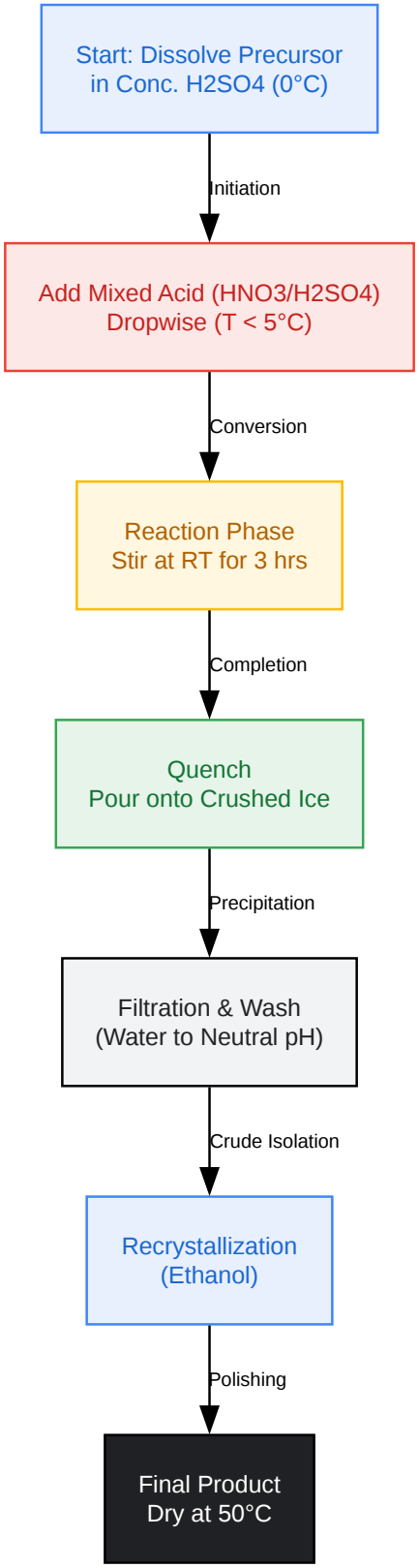


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Caption: Figure 2. Operational workflow ensuring temperature control and purity.

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## Self-Validating Analytical Data

To ensure the protocol was successful, compare your results against these expected parameters.

| Parameter | Expected Value | Mechanistic Explanation |
|---|---|---|
| Appearance | Pale yellow to off-white powder | Nitro compounds often exhibit yellow coloration due to conjugation. |
| Yield | 75% – 85% | Losses primarily occur during recrystallization; reaction conversion is typically quantitative. |
| 1H NMR (DMSO-d6) | Two Singlets in aromatic region | Key Validation: Protons at C3 and C6 are para to each other. Unlike the starting material (ortho-coupling ~8Hz), the product will show negligible coupling (~0Hz), appearing as sharp singlets. |
| Melting Point | ~170–175°C (Predicted) | Distinct from precursor (check specific CoA for exact batch comparison). |

NMR Interpretation Guide:

- ~3.9 ppm (3H, s): Methoxy group.
- ~7.4 ppm (1H, s): Proton at C6 (shielded by OMe, ortho).
- ~8.2 ppm (1H, s): Proton at C3 (deshielded by adjacent Nitro and Cl).

## Troubleshooting & Critical Process Parameters (CPPs)

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- Issue: Formation of red/brown fumes (NOx) during addition.
  - Cause: Temperature too high or addition too fast.
  - Fix: Stop addition immediately. Cool to <0°C. Resume at a slower rate.
- Issue: Low Yield / Oily Product.
  - Cause: Incomplete quenching or presence of isomers.
  - Fix: Ensure the ice quench is voluminous (10x weight of acid). If oil forms, scratch the flask with a glass rod to induce crystallization or seed with a pure crystal.
- Issue: Regioselectivity drift (presence of 6-nitro isomer).
  - Cause: Reaction temperature exceeded 10°C during addition.[3][5][10]
  - Fix: Maintain strict cryogenic control. Recrystallize from Acetic Acid to remove the more soluble ortho-isomer.

# References


- Process Methodology (Analogous): Zhang, J., et al. (2012). Production process of 2-chloro-5-nitrobenzoic acid. Patent CN102329237A. Google Patents.
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